

Preparing SWE101 Stock Solutions with DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: SWE101

Cat. No.: B2838519

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Introduction

SWE101 is a potent and selective inhibitor of the soluble epoxide hydrolase (sEH) phosphatase domain (sEH-P).^{[1][2][3][4][5]} The sEH enzyme is a critical component of the arachidonic acid cascade, where it metabolizes anti-inflammatory epoxy-fatty acids (EpFAs) into less active or pro-inflammatory diols. By inhibiting the sEH-P domain, **SWE101** can modulate inflammatory signaling pathways, making it a valuable tool for research in areas such as pain, inflammation, and neurodegenerative diseases. This document provides detailed protocols for the preparation of **SWE101** stock solutions using dimethyl sulfoxide (DMSO) and outlines experimental procedures for its application in in vitro and in vivo studies.

Data Presentation

Property	Value	Reference
Molecular Weight	376.23 g/mol	[1][4][5]
CAS Number	2376322-12-0	[1][4][5]
Appearance	White to off-white solid powder	[1]
Solubility in DMSO	~100 mg/mL (~265.79 mM)	[1][5]
IC50 (human sEH-P)	4 μ M	[1][2][5]
IC50 (rat sEH-P)	2.8 μ M	[1][2][5]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1][5]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[1][2][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SWE101 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SWE101** from its solid form using DMSO as the solvent.

Materials:

- **SWE101** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filter-barrier pipette tips

Procedure:

- Determine the required mass of **SWE101**:
 - To prepare 1 mL of a 10 mM stock solution, calculate the required mass using the following formula:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 376.23 \text{ g/mol} \times 1000 \text{ mg/g} = 3.7623 \text{ mg}$
- Weighing **SWE101**:
 - Carefully weigh out approximately 3.76 mg of **SWE101** powder on an analytical balance.
 - Note: It is recommended to weigh a slightly larger amount (e.g., 5 mg) and adjust the volume of DMSO accordingly to achieve the desired concentration for better accuracy.
- Dissolving **SWE101** in DMSO:
 - Transfer the weighed **SWE101** powder into a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube. For 3.76 mg, add 1 mL of DMSO.
 - Vortex the tube thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage:
 - Aliquot the 10 mM **SWE101** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][2][5]}

Protocol 2: In Vivo Application of **SWE101** in a Mouse Model of Diabetic Neuropathy

This protocol is adapted from studies using sEH inhibitors in rodent models of neuropathic pain.^{[6][7]} It outlines a general procedure for evaluating the antinociceptive effects of **SWE101** in a streptozotocin (STZ)-induced diabetic neuropathy model.

Materials:

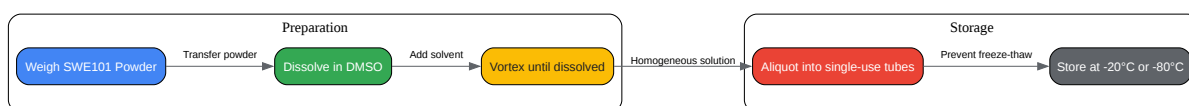
- **SWE101**
- Vehicle solution (e.g., 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline)^{[1][2]}
- Male C57BL/6 mice (8-10 weeks old)
- Streptozotocin (STZ)
- Citrate buffer (pH 4.5)
- Blood glucose meter and strips
- Von Frey filaments for mechanical allodynia testing
- Animal handling and injection equipment

Procedure:

- Induction of Diabetes:
 - Induce diabetes in mice by a single intraperitoneal (i.p.) injection of STZ (e.g., 150 mg/kg) dissolved in cold citrate buffer.
 - Administer an equivalent volume of citrate buffer to the control group.
 - Monitor blood glucose levels 72 hours post-injection and weekly thereafter. Mice with blood glucose levels >250 mg/dL are considered diabetic.
- Assessment of Neuropathic Pain:

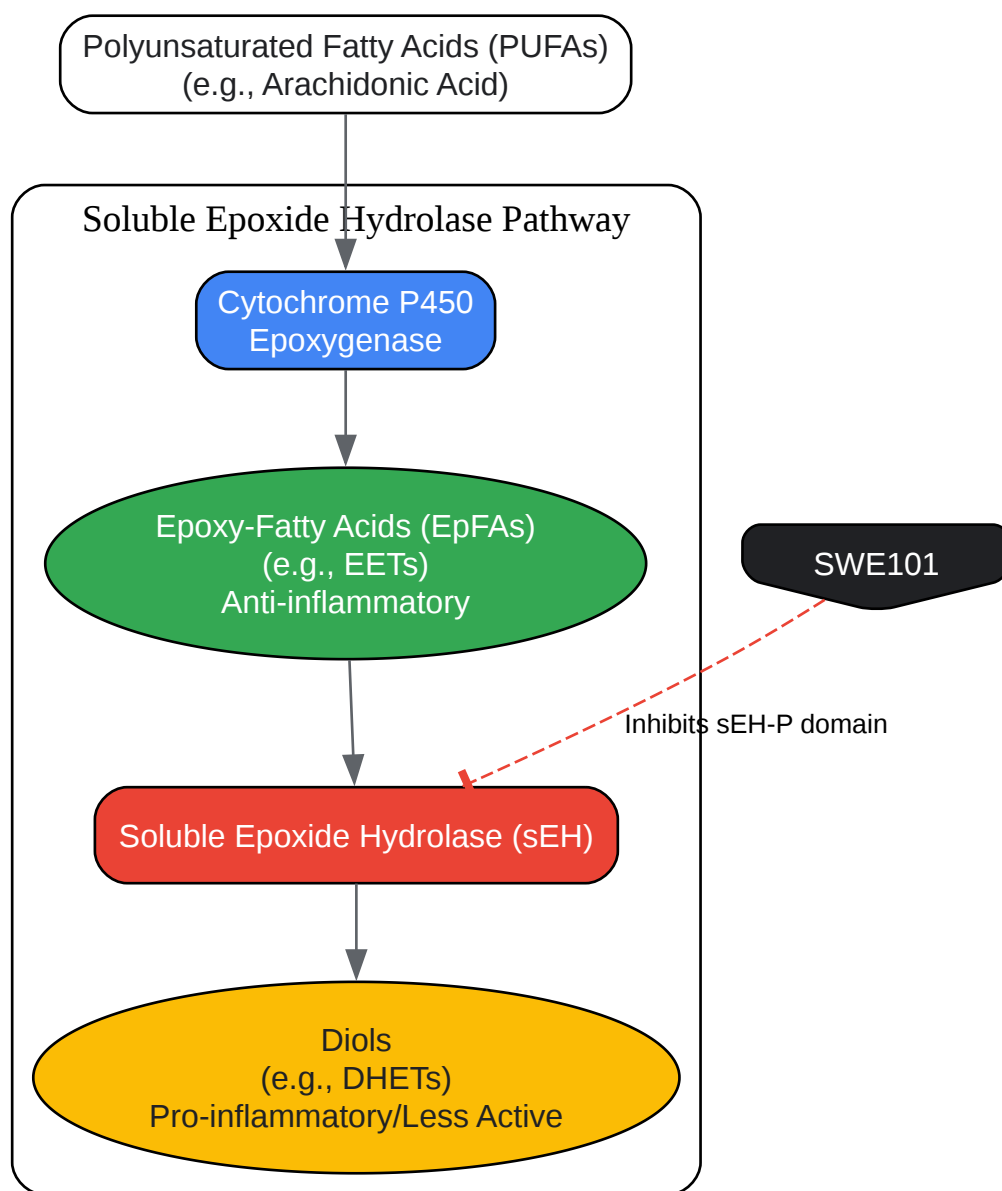
- At 2-3 weeks post-STZ injection, assess the development of mechanical allodynia using the von Frey test.
- Habituate the mice in individual Plexiglas chambers on a wire mesh floor.
- Apply von Frey filaments of increasing force to the plantar surface of the hind paw and record the paw withdrawal threshold.
- **SWE101** Administration:
 - Prepare the desired dose of **SWE101** in the vehicle solution. The optimal dose should be determined empirically, but a starting point could be in the range of 1-10 mg/kg, administered via i.p. injection.
 - Administer the prepared **SWE101** solution or vehicle to the diabetic and control mice.
- Post-Treatment Behavioral Testing:
 - At various time points after **SWE101** administration (e.g., 30, 60, 120 minutes), re-assess the mechanical withdrawal threshold using the von Frey test.
 - An increase in the paw withdrawal threshold in the **SWE101**-treated group compared to the vehicle-treated group indicates an antinociceptive effect.

Mandatory Visualizations



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Caption: Workflow for preparing **SWE101** stock solution.



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Caption: The soluble epoxide hydrolase (sEH) signaling pathway.

Safety Precautions

General Handling of **SWE101**:

- **SWE101** is for research use only and not for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.

- Avoid inhalation of the powder by handling it in a well-ventilated area or a chemical fume hood.
- In case of contact with eyes or skin, rinse immediately with plenty of water.

Handling of DMSO:

- DMSO is a powerful solvent and can readily penetrate the skin, potentially carrying dissolved substances with it.[8][9] Therefore, extreme caution should be exercised to avoid skin contact.
- It is a combustible liquid.[8][9] Keep away from heat, sparks, and open flames.
- May cause eye and skin irritation.[8]
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8][10]

Always consult the material safety data sheet (MSDS) for both **SWE101** and DMSO before use for complete safety information.

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